

5-Chloro-4-ethyl-2-hydroxybenzenesulfonic acid safety data sheet (SDS)

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Compound of Interest

Compound Name: 5-Chloro-4-ethyl-2-hydroxybenzenesulfonic acid
CAS No.: 104207-29-6
Cat. No.: B010594

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Technical Guide: 5-Chloro-4-ethyl-2-hydroxybenzenesulfonic Acid

CAS Registry Number: 104207-29-6 Document Type: Technical Monograph & Safety Data Guide Version: 2.1 (R&D Focused)

Executive Summary & Chemical Identity[1]

This guide moves beyond the standard Safety Data Sheet (SDS) to provide a functional roadmap for researchers utilizing **5-Chloro-4-ethyl-2-hydroxybenzenesulfonic acid**. This compound is a specialized intermediate, primarily functioning as a coupling component in the synthesis of azo dyes and as a functionalized surfactant precursor in organic synthesis.

Its structure—a tetrasubstituted benzene ring—presents unique challenges in regioselectivity during synthesis and solubility during extraction. The presence of both a phenolic hydroxyl group and a sulfonic acid group creates a zwitterionic character in neutral media, influencing its handling and purification.

Chemical Profile

Property	Data
IUPAC Name	5-Chloro-4-ethyl-2-hydroxybenzenesulfonic acid
CAS Number	104207-29-6
Molecular Formula	C ₈ H ₉ ClO ₄ S
Molecular Weight	236.67 g/mol
SMILES	<chem>CCc1cc(c(cc1Cl)S(=O)(=O)O)O</chem>
Physical State	Off-white to pale yellow crystalline solid (hygroscopic)
Solubility	High in water (polar), Methanol; Low in Hexane, Toluene

Hazard Identification & Toxicology (GHS)

Scientist-to-Scientist Note: While officially classified under general acidic hazards, the combination of the chlorophenol moiety and the sulfonic acid group suggests high tissue permeability and protein denaturation potential. Treat this not just as an acid, but as a cytotoxic agent.

GHS Classification[3]

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).
- Serious Eye Damage/Eye Irritation: Category 1 (Irreversible damage).
- Aquatic Toxicity: Category 3 (Harmful to aquatic life with long-lasting effects—typical of chlorinated aromatics).

Critical Safety Protocols

- Inhalation Risk: The sulfonic acid moiety is non-volatile, but dust inhalation is extremely damaging to mucous membranes. Engineering Control: Use a Class II Biosafety Cabinet or Fume Hood with HEPA filtration.

- Skin Permeation: Chlorinated phenols can penetrate the stratum corneum. Standard latex gloves are insufficient.
 - Protocol: Use Nitrile (0.11mm minimum) for splash protection. For prolonged handling, use Butyl Rubber or Viton.
- Neutralization: In case of spill, do not neutralize with strong base immediately (exothermic risk). Use sodium bicarbonate or a spill pillow designed for acids.

Synthesis & Reaction Logic

Understanding the synthesis of this compound allows researchers to troubleshoot impurities (such as the non-sulfonated phenol or the disulfonated byproduct).

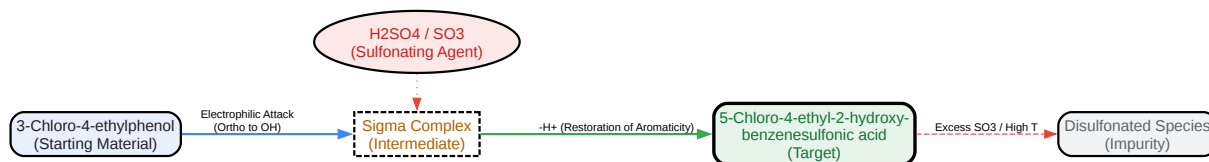
Mechanistic Pathway

The synthesis typically involves the sulfonation of 3-Chloro-4-ethylphenol. The directing effects are critical here:

- The -OH group is a strong ortho/para activator.
- The -Cl and -Ethyl groups are weak ortho/para directors but are overridden by the hydroxyl.
- Steric Hindrance: The position para to the hydroxyl is blocked by the ethyl group. The position ortho to the hydroxyl (and meta to the ethyl) is the most electronically favorable and sterically accessible site for the electrophilic attack of SO_3 .

Synthesis Workflow Visualization

The following diagram illustrates the electrophilic aromatic substitution (EAS) pathway and potential side reactions.



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Figure 1: Electrophilic Aromatic Substitution pathway for the synthesis of CAS 104207-29-6, highlighting the critical ortho-sulfonation relative to the hydroxyl group.

Physicochemical Properties & Stability

Stability Profile

- **Hygroscopicity:** The sulfonic acid group is highly hygroscopic. The compound will deliquesce (turn into a liquid solution by absorbing atmospheric water) if left open.
 - **Storage:** Store under inert atmosphere (Argon/Nitrogen) or in a desiccator.
- **Thermal Stability:** Stable up to ~180°C. Above this, desulfonation (loss of SO₃) may occur, reverting to the chlorophenol precursor.

Solubility & Partitioning

Solvent	Solubility Rating	Application Note
Water (pH 7)	High	Forms anionic sulfonate; highly soluble.
Water (pH < 1)	Moderate	Reduced solubility due to common ion effect/protonation.
Methanol/Ethanol	High	Ideal for recrystallization.
Dichloromethane	Negligible	Useful for washing away non-polar organic impurities (like unreacted phenols).

Analytical Characterization

To validate the identity of **5-Chloro-4-ethyl-2-hydroxybenzenesulfonic acid**, rely on the specific splitting patterns in NMR caused by the 1,2,4,5-substitution pattern.

¹H NMR Prediction (DMSO-d₆)

Due to the tetrasubstitution, the aromatic region is simplified:

- ~7.5 ppm (s, 1H): Proton at C6 (between SO₃H and Cl). This proton is deshielded by the adjacent electron-withdrawing groups.
- ~6.9 ppm (s, 1H): Proton at C3 (between OH and Ethyl). This proton is shielded by the electron-donating OH group.
- ~2.5 ppm (q, 2H): Methylene of the ethyl group.
- ~1.1 ppm (t, 3H): Methyl of the ethyl group.

Note: The coupling between C3 and C6 protons is usually zero (para), resulting in distinct singlets.

HPLC Method (Recommended)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).

- Mobile Phase A: Water + 0.1% Trifluoroacetic acid (TFA) (Keeps the sulfonic acid protonated/ion-suppressed).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 mins.
- Detection: UV at 280 nm (Phenolic absorption).

Applications in R&D

Azo Dye Synthesis

This compound is a classic "Coupling Component."

- Protocol: Dissolve the sulfonic acid in mild alkaline solution (Na_2CO_3). Cool to 0-5°C. Slowly add a diazonium salt (e.g., diazotized aniline).
- Mechanism: The diazonium ion attacks the position para to the hydroxyl group? No, the para position is blocked by the ethyl group.
- Correction: The coupling must occur ortho to the hydroxyl (position 3). However, steric hindrance from the ethyl group might make this difficult. It is more likely used as the diazo component itself (after nitration and reduction to amine) or coupled with very small electrophiles.

Ligand Design

The ortho-hydroxy sulfonic acid motif is an excellent bidentate ligand for metal chelation (e.g., Barium or Calcium salts), often used to precipitate the molecule or modify the solubility of metal complexes in aqueous media.

Emergency Response (Spill & Exposure)

Scenario	Immediate Action
Eye Contact	SPEED IS CRITICAL. Rinse with water for 15+ minutes. Lift eyelids. Do not use neutralizers in the eye. Seek ophthalmologist immediately.
Skin Contact	Drench with water.[1] Remove contaminated clothing.[2] Wash with PEG-400 (if available) or soap and water.
Spill Cleanup	Absorb with dry earth, sand, or non-combustible material. Do not use sawdust (reaction with sulfonic acid can char/ignite). Neutralize residue with Sodium Carbonate.

References

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